

Overcoming challenges in the synthesis of 5-APDI hydrochloride

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Compound of Interest

Compound Name: 5-APDI hydrochloride

Cat. No.: B592866

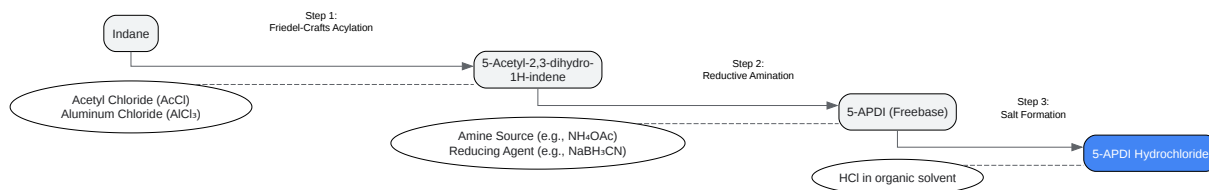
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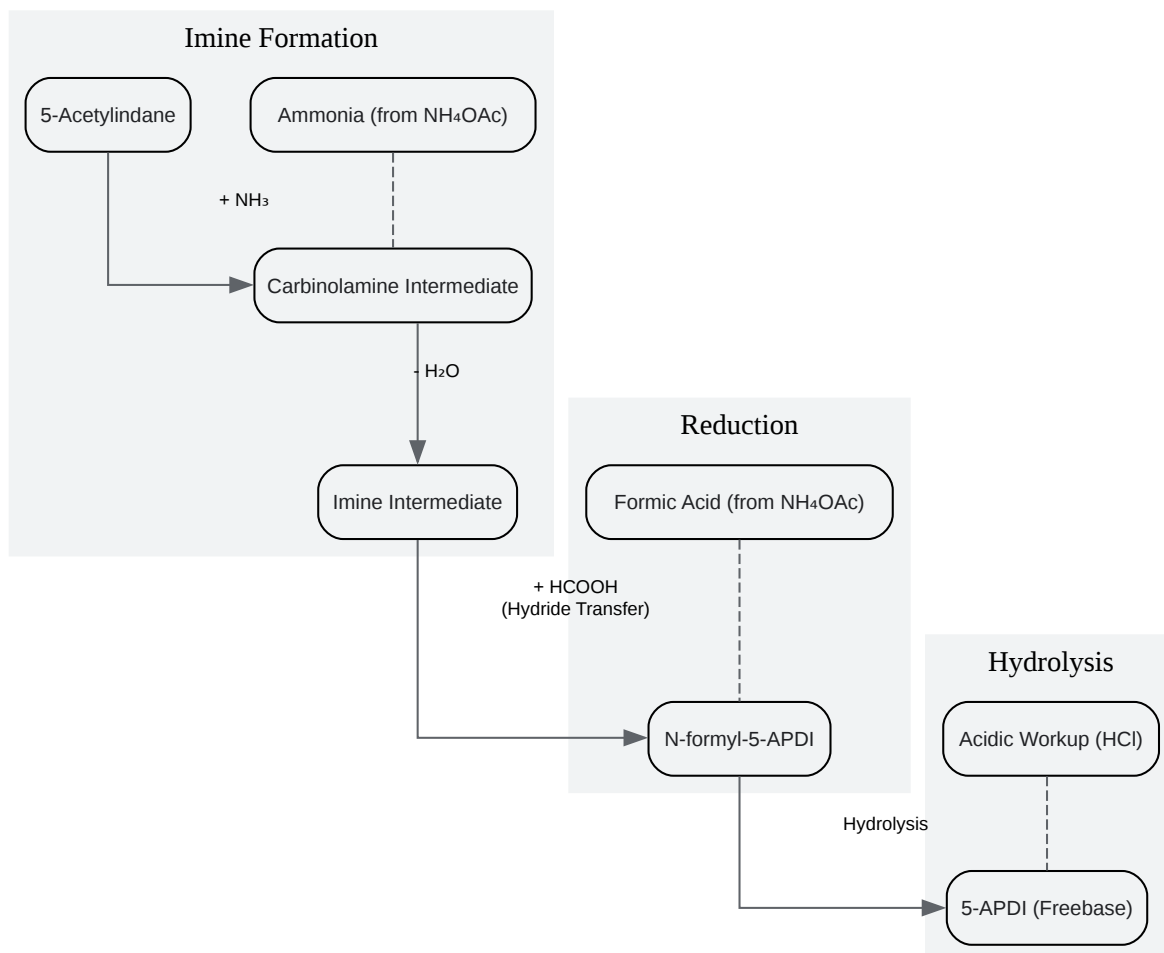
Technical Support Center: Synthesis of 5-APDI Hydrochloride

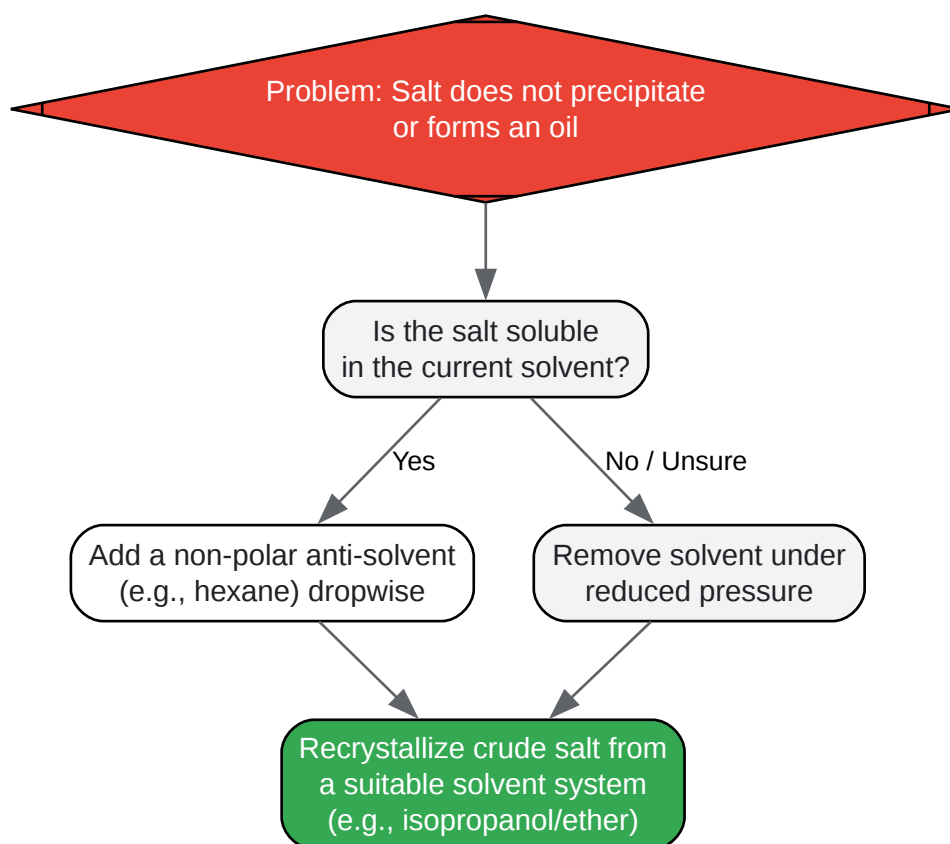
This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting and frequently asked questions (FAQs) for overcoming challenges in the synthesis of **5-APDI hydrochloride** (5-(2-Aminopropyl)-2,3-dihydro-1H-indene hydrochloride).

Overall Synthetic Workflow

The synthesis of **5-APDI hydrochloride** is presented here as a three-step process starting from indane. This pathway involves a Friedel-Crafts acylation to introduce the acetyl group, followed by a reductive amination to form the primary amine, and concluding with the formation of the hydrochloride salt.







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